

An In-depth Technical Guide to the Nonlinear Optical Material NEO-823

Author: BenchChem Technical Support Team. Date: December 2025



This technical guide provides a comprehensive overview of the properties of the organic nonlinear optical (NLO) material **NEO-823**. It is intended for researchers, scientists, and drug development professionals who are interested in the potential applications of advanced optical materials. This document details the known physical and optical properties of **NEO-823**, outlines typical experimental protocols for characterization, and provides visualizations of relevant workflows.

Core Properties of NEO-823

NEO-823 is an organic NLO material recognized for its high electro-optic (EO) effects.[1] It is a complex organic molecule, identified by the CAS RN 1267603-73-5.[2] Its chemical name is 2-[4-[2-[5-[2-(Benzyloxy)-4-(dibutylamino)styryl]thiophen-2-yl]vinyl]-3-cyano-5-phenyl-5-(trifluoromethyl)furan-2(5H)-ylidene]malononitrile.[2] Organic NLO materials like **NEO-823** are of significant interest for applications in high-speed optical devices due to their potential to surpass the speed limitations of traditional inorganic dielectric materials.[1]

The key properties of **NEO-823** are summarized in the table below. These values highlight its significant nonlinear optical response, making it a candidate for various advanced applications.



Property	Value	Conditions	Reference
Maximum Absorption Wavelength (λmax)	823 nm	-	[1]
Hyperpolarizability (β)	1670 x 10-30 esu	-	[1]
Electro-optic Coefficient (r ₃₃)	75 pm/V	@1550nm (20wt% in PMMA host polymer)	[1]

Potential Applications

The high electro-optic coefficient of **NEO-823** makes it particularly suitable for a range of photonic applications.[3] When blended with a host polymer like polymethylmethacrylate (PMMA), an organic EO polymer can be created.[1] This allows for the fabrication of thin films that can be integrated into various devices.[3]

Key research applications for NEO-823 include:

- Ultra-high-speed optical modulation devices: For use in optical telecommunication networks to convert electrical signals to optical signals.[1]
- Terahertz radiation devices: Leveraging its fast response times for generating and detecting THz waves.[1]
- Highly-sensitive electric field sensors: Utilizing the electro-optic effect to detect minute changes in electric fields.[1]

Experimental Protocols

While the specific synthesis and characterization protocols for **NEO-823** are detailed in the patent literature (WO 2011024774), this section outlines general and widely accepted methodologies for characterizing the properties of organic NLO materials.[1]

The electro-optic coefficient is a critical measure of an NLO material's ability to change its refractive index in response to an applied electric field. A common method for its determination in thin films is the Teng-Man technique.

Foundational & Exploratory





- Sample Preparation: An organic EO polymer is prepared by blending NEO-823 into a host polymer such as PMMA.[1] This solution is then spin-coated onto a substrate (e.g., indium tin oxide-coated glass) to form a thin film. A top electrode is deposited on the film to create a sandwich structure.
- Poling: To induce a non-centrosymmetric alignment of the NLO chromophores, the film is heated to near its glass transition temperature and a strong DC electric field is applied across the electrodes.[3] The film is then cooled to room temperature while the field is maintained, locking in the molecular orientation.
- Measurement: The r₃₃ coefficient is measured by passing a polarized laser beam (e.g., at 1550 nm) through the poled film. A modulating AC voltage is applied across the film, which induces a change in the material's birefringence. This change is detected as a modulation in the intensity of the transmitted light, from which the r₃₃ value can be calculated.

The Z-scan technique is a widely used method to determine the nonlinear absorption coefficient (β) and the nonlinear refractive index (n_2) of NLO materials.[4][5]

- Experimental Setup: A high-intensity laser beam is focused using a convex lens. The material sample (in solution or as a thin film) is placed on a translation stage that allows it to be moved along the axis of the focused beam (the z-axis).
- Open-Aperture Z-scan: To measure the nonlinear absorption, the total transmitted intensity of
 the laser beam through the sample is measured by a photodetector as the sample is moved
 through the focal point. A decrease in transmission at the focus indicates reverse saturable
 absorption, while an increase indicates saturable absorption.
- Closed-Aperture Z-scan: To measure the nonlinear refraction, an aperture is placed before
 the photodetector. The self-focusing or self-defocusing of the beam as it passes through the
 material causes changes in the intensity passing through the aperture. The shape of the
 resulting transmittance curve reveals the sign and magnitude of the nonlinear refractive
 index.

Standard material characterization techniques are employed to understand the structural and thermal properties of new NLO materials.[6][7]




- Single Crystal X-ray Diffraction: Determines the precise crystal structure of the material,
 which is crucial for understanding the origin of its NLO properties.[6][7]
- Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifies the functional groups present in the molecule, confirming its chemical structure.[6]
- Thermal Analysis (TGA/DSC): Thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) are used to determine the material's thermal stability and melting point, which are critical for device fabrication and operational lifetime.[6][7]

Visualizations

The following diagrams illustrate common workflows and conceptual pathways relevant to the characterization and application of NLO materials like **NEO-823**.




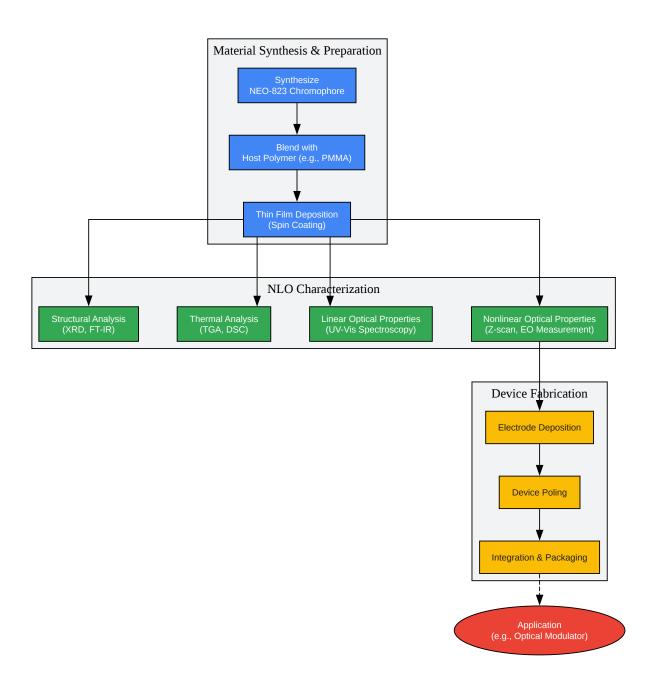

Click to download full resolution via product page

Caption: Workflow for NLO material characterization and device fabrication.






Click to download full resolution via product page

Caption: Logical workflow of the Z-scan experimental technique.



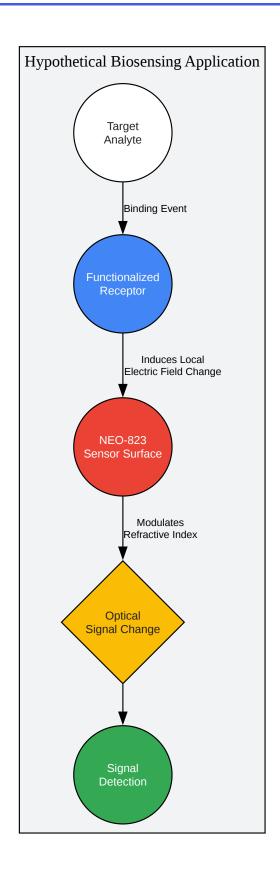

Click to download full resolution via product page

Caption: Signaling pathway for a hypothetical **NEO-823** based biosensor.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. tcichemicals.com [tcichemicals.com]
- 2. NEO-823 | NEO-823 | 1267603-73-5 | 東京化成工業株式会社 [tcichemicals.com]
- 3. apps.dtic.mil [apps.dtic.mil]
- 4. scispace.com [scispace.com]
- 5. researchgate.net [researchgate.net]
- 6. acrhem.org [acrhem.org]
- 7. Synthesis and characterization of a new metal-organic NLO material: dibromo bis(triphenylphosphine oxide) mercury(II) PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Nonlinear Optical Material NEO-823]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1518082#what-are-the-properties-of-neo-823-nlo-material]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote







BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com